

Technical Guide: 2'-Deoxy-N6-(2-hydroxyethyl)adenosine (N6-HEA)

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Compound of Interest

Compound Name: 2'-Deoxy-N6-(2-hydroxyethyl)adenosine

Cat. No.: B12321019

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Mechanisms of Formation, Mutagenicity, and LC-MS/MS Quantification

Executive Summary

While N7-(2-hydroxyethyl)guanine (N7-HEG) is the most abundant DNA adduct formed by ethylene oxide (EtO) exposure, it is largely non-mutagenic and chemically unstable. In contrast, **2'-Deoxy-N6-(2-hydroxyethyl)adenosine** (N6-HEA) represents a critical "stealth" lesion. Though formed at 100–1000 fold lower levels than N7-HEG, N6-HEA is chemically stable, persists in genomic DNA, and exhibits significant promutagenic potential. This guide details the chemical kinetics of N6-HEA formation, its specific role in A:T

T:A transversions, and the definitive isotope-dilution LC-MS/MS protocol for its quantification.

Chemical Identity & Mechanism of Formation

N6-HEA is an exocyclic DNA adduct resulting from the

alkylation of the exocyclic amino group at the N6 position of adenine by ethylene oxide (or its biological equivalents).

- Electrophile: Ethylene Oxide (EtO), a direct-acting alkylating agent.^[1]
- Nucleophile: The exocyclic amine (N6) of Adenine (N6).
- Reaction Kinetics: Unlike the N7-guanine position (the most nucleophilic site in DNA), the N6-adenine position is less reactive. Formation follows second-order kinetics dependent on EtO concentration and exposure duration.
- Stability: Unlike N7-HEG, which undergoes spontaneous depurination (creating abasic sites), N6-HEA is glycosidically stable. This stability allows it to persist through the cell cycle, increasing the probability of encountering a replication fork.

Differentiation from Etheno-Adducts

Crucial Note for Researchers: N6-HEA is distinct from 1,N6-ethenodeoxyadenosine (dA).

- N6-HEA: Mono-alkylation (hydroxyethyl group). Source: EtO.
- dA: Cyclic ring formation. Source: Lipid peroxidation (LPO) products like 4-HNE or vinyl chloride metabolites.
- Implication: Do not use dA antibodies or standards when quantifying EtO-derived N6-HEA.

Pathophysiology: Mutagenesis & Repair^{[2][3][4][5][6]}

Mutagenic Profile

N6-HEA interferes with Watson-Crick base pairing.^[2] The hydroxyethyl group at the N6 position sterically hinders the hydrogen bonding required to pair with Thymine.

- Replication Block: High levels of N6-HEA can stall high-fidelity polymerases (Pol α , Pol δ , Pol ϵ).

- Translesion Synthesis (TLS): Error-prone polymerases (e.g., Pol η or ζ) may bypass the lesion.
- Mutation Signature: The bypass frequently results in the misincorporation of Adenine or Thymine opposite the adduct, leading to A:T to G:C transversions or A:T to T:A transversions. This contrasts with the G to T transversions typical of oxidative damage (8-oxo-dG).

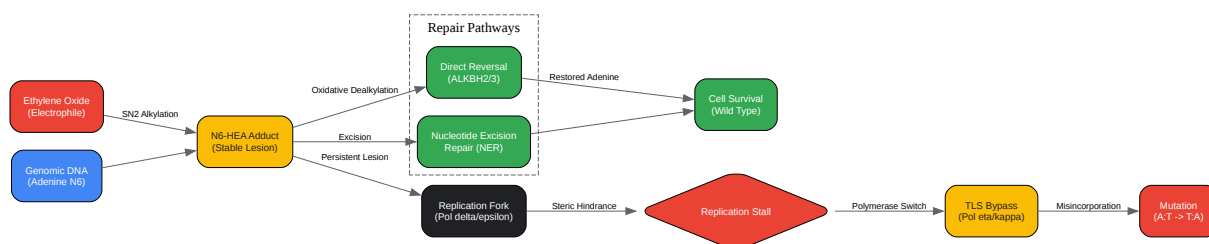
Repair Mechanisms

The repair of N6-HEA is less efficient than that of N7-HEG or small methyl adducts.

- Direct Reversal (ALKBH2/3): The AlkB homolog proteins (ALKBH2 and ALKBH3) utilize an iron-dependent oxidative dealkylation mechanism. They hydroxylate the C6 α -carbon of the hydroxyethyl group, creating an unstable intermediate that spontaneously releases glyoxal/acetaldehyde and restores the native Adenine.
- Nucleotide Excision Repair (NER): If the adduct causes significant helical distortion, the NER complex (XPC-RAD23B) may recognize and excise the oligonucleotide patch containing the lesion.

Visualization: Formation & Fate Pathway

The following diagram illustrates the lifecycle of the N6-HEA lesion, from EtO exposure to potential mutagenic outcomes.



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Caption: Pathway of N6-HEA formation by Ethylene Oxide, potential repair via ALKBH/NER, and mutagenic consequences of TLS bypass.

Protocol: Quantification by Isotope-Dilution LC-MS/MS

This protocol is the "Gold Standard" for quantifying N6-HEA. It relies on enzymatic hydrolysis of DNA followed by solid-phase extraction (SPE) and Mass Spectrometry.

Reagents & Standards

- Internal Standard (IS):
 - N6-HEA or
 - N6-HEA (Required for absolute quantification).
- Enzyme Mix: DNase I (Recombinant), Snake Venom Phosphodiesterase (SVP), Alkaline Phosphatase (CIP).
- Buffer: 10 mM Tris-HCl / 5 mM (pH 7.4).

Step-by-Step Methodology

Step 1: DNA Isolation & Quality Control

- Isolate DNA using a high-salt precipitation method (avoid phenol-chloroform if possible to prevent oxidation).
- QC:

must be > 1.8.
- Add 50 fmol of Internal Standard to 50

g of DNA before hydrolysis to account for recovery losses.

Step 2: Enzymatic Hydrolysis

- Dissolve 50

g DNA in 100

L Buffer.
- Add DNase I (20 Units)

Incubate 37°C for 1 hr.
- Add SVP (0.05 Units) + CIP (10 Units)

Incubate 37°C for 2 hrs.
- Why? DNase I nicks the backbone; SVP releases nucleotides (dNMPs); CIP removes the phosphate to yield nucleosides (dN) compatible with MS.

Step 3: Sample Cleanup (SPE)

- Use an Oasis HLB or equivalent reversed-phase SPE cartridge.
- Condition: Methanol

Water.

- Load hydrolysate.
- Wash: 5% Methanol in Water (removes salts/enzymes).
- Elute: 100% Methanol.
- Evaporate to dryness and reconstitute in 50

L mobile phase.

Step 4: LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18), 2.1 x 150 mm.
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 2% B to 20% B over 10 mins (N6-HEA elutes later than unmodified nucleosides).
- Ionization: ESI Positive Mode.

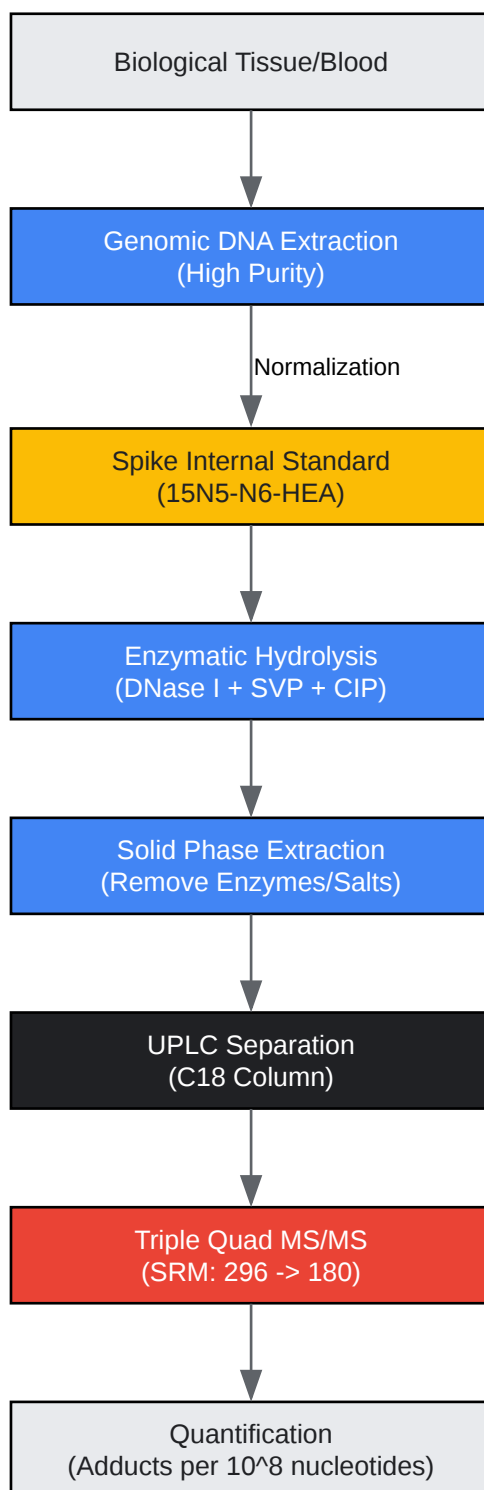
Table 1: Mass Transitions for SRM (Selected Reaction Monitoring)

Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Type
N6-HEA	296.1	180.1	15-20	Quantifier
N6-HEA	296.1	136.1	30-35	Qualifier
IS (-N6-HEA)	301.1	185.1	15-20	Internal Std
dA (Unmodified)	252.1	136.1	10	Normalization

Note: The transition 296

180 corresponds to the neutral loss of the deoxyribose sugar (-116 Da), leaving the N6-hydroxyethyladenine base.

Visualization: Experimental Workflow



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Caption: Analytical workflow for the absolute quantification of N6-HEA in biological samples.

References

- Chemical Research in Toxicology. "In vitro reaction of ethylene oxide with DNA and characterization of DNA adducts."
- Journal of Chromatography B. "LC-MS/MS simultaneous quantitation of 2-hydroxyethylated, oxidative, and unmodified DNA nucleosides in DNA isolated from tissues of mice after exposure to ethylene oxide."
- Biochemistry. "Base Excision Repair of N6-Deoxyadenosine Adducts of 1,3-Butadiene." (Mechanistic parallel for N6-alkyl repair).
- Chemical Research in Toxicology. "Formation of 1,N6-etheno-2'-deoxyadenosine adducts by trans,trans-2,4-Decadienal." (Distinction from etheno adducts).
- Environment International. "Systematic review of the scientific evidence on ethylene oxide as a human carcinogen."

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Sources

- [1. Dose-response relationships for N7-\(2-hydroxyethyl\)guanine induced by low-dose \[14C\]ethylene oxide: evidence for a novel mechanism of endogenous adduct formation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. he-group.uchicago.edu \[he-group.uchicago.edu\]](#)
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